

Essential Safety and Logistics for Handling Farrerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Farrerol*

Cat. No.: *B8034756*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **Farrerol**, a natural flavanone with significant research interest. The following procedural guidance is based on standard laboratory safety protocols for handling similar chemical compounds.

Personal Protective Equipment (PPE)

A thorough hazard assessment is crucial to determine the specific PPE required for handling **Farrerol**.^[1] The following table summarizes the minimum recommended PPE for laboratory work involving this compound.

Body Part	Personal Protective Equipment	Specifications & Rationale
Eyes	Safety Glasses with Side Shields or Goggles	Essential to protect against chemical splashes, sparks, or debris.[2] All eye protection should be marked with "Z87" to signify adherence to ANSI Z87.1 standards.[1]
Hands	Chemical-Resistant Gloves (Nitrile or Neoprene)	Nitrile gloves are a good option as they are puncture-resistant and suitable for those with latex allergies.[2] For tasks with a higher risk of skin absorption, double-gloving may be necessary.[1]
Body	Laboratory Coat or Chemical-Resistant Apron	Provides a protective layer for skin and clothing against spills and splashes.[2]
Feet	Closed-Toe Shoes	Required to protect feet from spills and falling objects.

Operational Plan: Safe Handling Procedure

Adherence to a strict operational workflow is critical to minimize exposure and ensure a safe laboratory environment.

1. Preparation:

- Before handling **Farrerol**, ensure that the work area is clean and uncluttered.
- Locate the nearest safety shower and eyewash station.
- Confirm that all necessary PPE is available and in good condition.
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling:

- Wear the appropriate PPE as outlined in the table above.
- Handle **Farrerol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound. Avoid creating dust.

3. Storage:

- Store **Farrerol** in a tightly sealed container.
- According to one supplier, it can be stored at 4°C for one year and at -20°C for more than two years.^[3]
- Store in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal Plan

Proper disposal of **Farrerol** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Segregate **Farrerol** waste from other laboratory waste streams.
- This includes unused or expired **Farrerol**, contaminated PPE (gloves, lab coats), and any materials used for cleaning spills.

2. Waste Collection:

- Collect all **Farrerol** waste in a designated, clearly labeled, and leak-proof container.

- The container should be kept closed when not in use.

3. Disposal Procedure:

- Dispose of **Farrerol** waste through your institution's hazardous waste management program.
- Follow all local, state, and federal regulations for chemical waste disposal.[4]
- Do not dispose of **Farrerol** down the drain or in the regular trash.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Farrerol**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Farrerol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 2. learning-center.homesciencetools.com [learning-center.homesciencetools.com]

- 3. farrerol Datasheet DC Chemicals [dcchemicals.com]
- 4. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Farrerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8034756#personal-protective-equipment-for-handling-farrerol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com